A Technical Guide to the Spectroscopic Characterization of 3-(4-bromophenyl)-3-methylpyrrolidine

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Compound of Interest

Compound Name:	*3-(4-Bromophenyl)-3-methylpyrrolidine*
Cat. No.:	*B14876932*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed analysis of the spectroscopic data for the compound **3-(4-bromophenyl)-3-methylpyrrolidine**. As a key heterocyclic building block, the pyrrolidine ring is a privileged scaffold in medicinal chemistry due to its three-dimensional structure, which is valuable for exploring pharmacophore space and can improve the metabolic profile of drug candidates.[1] The presence of a bromophenyl group further enhances its utility, making it a versatile precursor for creating more complex molecules through reactions like metal-catalyzed cross-coupling.[1]

This document, authored from the perspective of a Senior Application Scientist, delves into the practical application and theoretical underpinnings of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) for the structural elucidation of this specific molecule. While experimental data for this exact compound is not readily available in public literature, this guide presents a comprehensive, predicted spectroscopic profile based on established principles and data from analogous structures. This

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approach provides a robust framework for researchers anticipating the characterization of this and similar molecules.

Molecular Structure and Spectroscopic Overview

The structure of **3-(4-bromophenyl)-3-methylpyrrolidine** presents several key features that are differentiable by modern spectroscopic techniques. The molecule's asymmetry, the distinct chemical environments of the pyrrolidine ring protons, the aromatic system, and the methyl group all give rise to a unique spectral fingerprint.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Detailed Look at the Core Structure

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. By probing the magnetic properties of atomic nuclei, NMR provides detailed information about the chemical environment, connectivity, and stereochemistry of a molecule. For **3-(4-bromophenyl)-3-methylpyrrolidine**, both ^{1}H and ^{13}C NMR are indispensable.

^{1}H NMR Spectroscopy: Mapping the Proton Environments

Experimental Protocol:

A standard ^{1}H NMR spectrum would be acquired on a 400 MHz or 500 MHz spectrometer.

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of a deuterated solvent, such as chloroform-d ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6), containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.
- Acquisition: Record the spectrum at room temperature. Key parameters include a 30-degree pulse width, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds. Typically, 16 to 64 scans are averaged to achieve a good signal-to-noise ratio.
- Processing: The resulting Free Induction Decay (FID) is processed with a Fourier transform, followed by phase and baseline correction.

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Predicted ^{1}H NMR Data:

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~ 7.45	Doublet	2H	Ar-H (ortho to Br)	The bromine atom is electron-withdrawing, deshielding the adjacent aromatic protons. The splitting pattern arises from coupling to the meta protons.[2]
~ 7.25	Doublet	2H	Ar-H (meta to Br)	These protons are less affected by the bromine and appear slightly upfield. They are coupled to the ortho protons.
~ 3.5-3.2	Multiplet	4H	-CH_2- (pyrrolidine ring)	The four protons of the two methylene groups in the pyrrolidine ring are diastereotopic and will have complex splitting patterns due to coupling with each other.
~ 2.2-1.9	Multiplet	2H	-CH_2- (pyrrolidine ring)	Protons on the carbon adjacent

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				to the quaternary carbon will have a distinct chemical shift.
~ 1.65	Singlet	3H	$-CH_3$	The methyl group is attached to a quaternary carbon and therefore has no adjacent protons to couple with, resulting in a singlet.

^{13}C NMR Spectroscopy: Probing the Carbon Skeleton

Experimental Protocol:

The ^{13}C NMR spectrum is typically acquired on the same instrument as the ^{1}H NMR.

- Sample Preparation: The same sample prepared for ^{1}H NMR can be used.
- Acquisition: A proton-decoupled ^{13}C NMR spectrum is acquired. This involves broadband decoupling of the proton frequencies to simplify the spectrum to a series of singlets for each unique carbon. A larger number of scans (typically several hundred to thousands) is required due to the lower natural abundance of the ^{13}C isotope.
- Processing: Similar to ^{1}H NMR, the FID is processed via Fourier transformation.

Predicted ^{13}C NMR Data:

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Chemical Shift (δ, ppm)	Assignment	Rationale
~ 145	Quaternary Ar-C	The aromatic carbon attached to the pyrrolidine ring.
~ 131	Ar-CH	Aromatic carbons ortho to the bromine atom.
~ 128	Ar-CH	Aromatic carbons meta to the bromine atom.
~ 120	Quaternary Ar-C (C-Br)	The carbon atom directly bonded to the bromine is significantly influenced by the halogen's electronegativity.
~ 55	-CH_2- (pyrrolidine)	The methylene carbons of the pyrrolidine ring.
~ 45	Quaternary C	The tertiary carbon of the pyrrolidine ring attached to the aromatic ring and the methyl group.
~ 40	-CH_2- (pyrrolidine)	The other methylene carbon of the pyrrolidine ring.
~ 25	-CH_3	The methyl carbon.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and simple technique used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which causes molecular vibrations such as stretching and bending.[3]

Experimental Protocol:

- Sample Preparation: The spectrum can be obtained from a neat sample (as a thin film between salt plates), as a KBr pellet, or as a solution in a suitable solvent (e.g., CCl_4).

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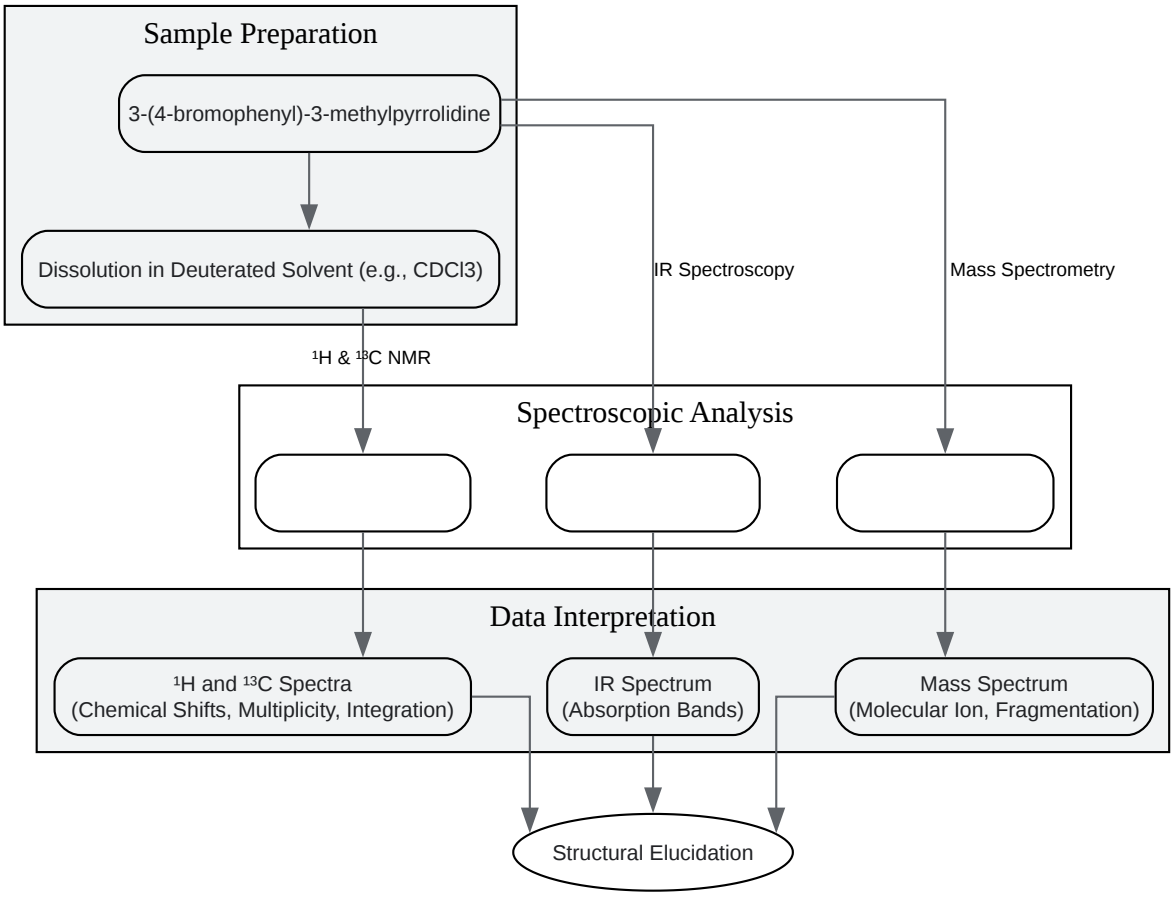
- Acquisition: The sample is placed in an FTIR spectrometer, and the spectrum is recorded, typically over the range of 4000-400 cm^{-1}. A background spectrum is first collected and automatically subtracted from the sample spectrum.

Predicted IR Absorption Bands:

Wavenumber (cm^{-1})	Intensity	Vibration	Rationale
3100-3000	Medium	Aromatic C-H stretch	Characteristic of C-H bonds on an aromatic ring.[3]
2960-2850	Strong	Aliphatic C-H stretch	Due to the C-H bonds of the pyrrolidine ring and the methyl group.[4]
~ 1590, 1485	Medium-Strong	Aromatic C=C stretch	These absorptions are characteristic of the benzene ring.
~ 1070	Strong	C-N stretch	The stretching vibration of the carbon-nitrogen bond in the pyrrolidine ring.
~ 1010	Strong	C-Br stretch	The presence of a carbon-bromine bond.[2]

Diagram of Spectroscopic Workflow:

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Caption: Workflow for the spectroscopic analysis of **3-(4-bromophenyl)-3-methylpyrrolidine**.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions.[5] It is used to determine the molecular weight of a compound and can provide structural information based on its fragmentation pattern.

Experimental Protocol:

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- Ionization: A common method is Electron Ionization (EI), where the sample is bombarded with a high-energy electron beam, causing ionization and fragmentation. Electrospray Ionization (ESI) is a softer technique often used for more fragile molecules, which would likely produce a prominent protonated molecular ion $[M+H]^+$.
- Analysis: The resulting ions are separated by a mass analyzer (e.g., quadrupole or time-of-flight) based on their m/z ratio.
- Detection: The abundance of each ion is measured, and a mass spectrum is generated.

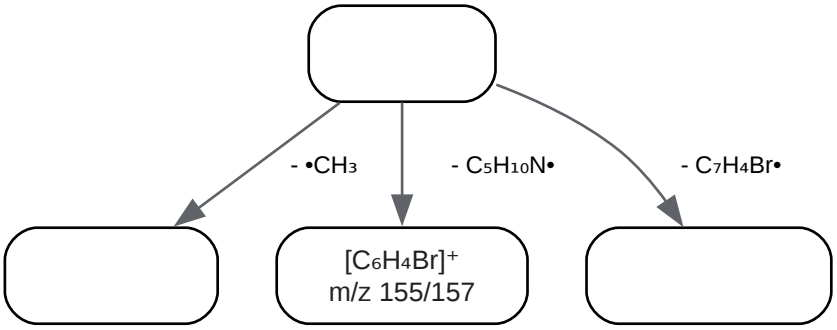
Predicted Mass Spectrum (EI):

The molecular formula of **3-(4-bromophenyl)-3-methylpyrrolidine** is $C_{11}H_{14}BrN$. The presence of bromine is distinctive due to its isotopic pattern: ^{79}Br and ^{81}Br have nearly equal natural abundance (50.7% and 49.3%, respectively). This results in a characteristic M and M+2 pattern for bromine-containing fragments.

- Molecular Ion (M^+): A pair of peaks of nearly equal intensity at m/z 239 and 241, corresponding to the $[C_{11}H_{14}{}^{79}BrN]^+$ and $[C_{11}H_{14}{}^{81}BrN]^+$ ions.
- Key Fragments:
  - m/z 224/226: Loss of a methyl group ($-CH_3$, 15 Da). This would be a prominent peak due to the formation of a stable tertiary carbocation.
  - m/z 183/185: Loss of the pyrrolidine ring.
  - m/z 155/157: Bromophenyl fragment.
  - m/z 70: Pyrrolidine ring fragment.

Diagram of Predicted Mass Spectrometry Fragmentation:

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